

The Biological Function of AR-C133913XX: A Technical Guide

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Compound of Interest

Compound Name: AR-C133913XX

Cat. No.: B611372

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Abstract

AR-C133913XX is a principal, yet biologically inactive, metabolite of the P2Y₁₂ receptor antagonist, Ticagrelor. This technical guide provides an in-depth analysis of the formation, pharmacokinetic profile, and functional relevance of **AR-C133913XX**. While its active counterpart, AR-C124910XX, contributes to the antiplatelet efficacy of Ticagrelor, **AR-C133913XX** does not exhibit significant P2Y₁₂ receptor antagonism. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of the metabolic and signaling pathways associated with Ticagrelor and its metabolites.

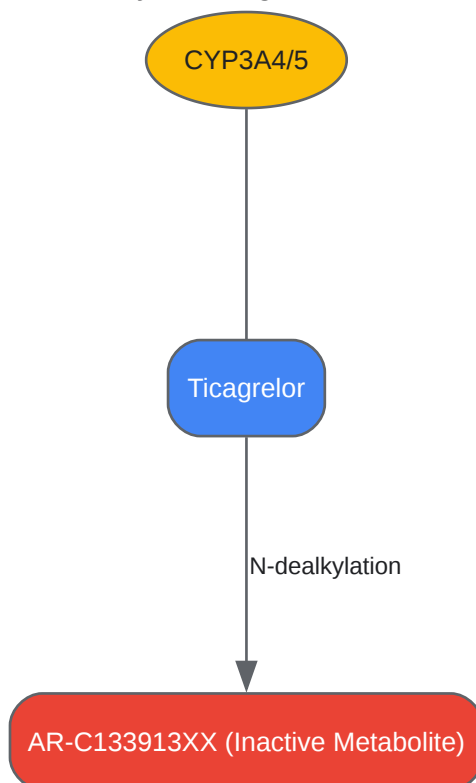
Introduction

Ticagrelor is a direct-acting, reversible P2Y₁₂ receptor antagonist that plays a crucial role in the management of acute coronary syndromes.[1] Unlike thienopyridines such as clopidogrel, Ticagrelor does not require metabolic activation to exert its antiplatelet effect.[2] However, it undergoes extensive metabolism, primarily by cytochrome P450 3A4 (CYP3A4), leading to the formation of several metabolites.[3] The two major metabolites are AR-C124910XX, an active metabolite with potency similar to the parent compound, and **AR-C133913XX**. [3] This guide focuses on the biological function and characteristics of **AR-C133913XX**.

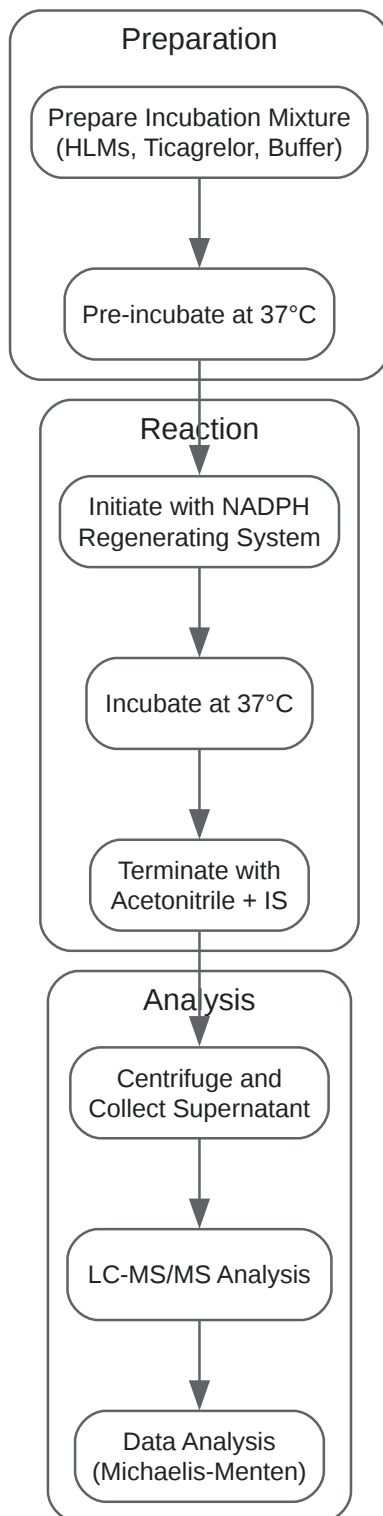
Metabolic Pathway and Formation of **AR-C133913XX**

AR-C133913XX is formed from Ticagrelor through an N-dealkylation reaction.^[4] This metabolic process is predominantly mediated by the CYP3A4 enzyme, with a minor contribution from CYP3A5.^[5] The formation of **AR-C133913XX** represents a significant route of Ticagrelor's biotransformation.

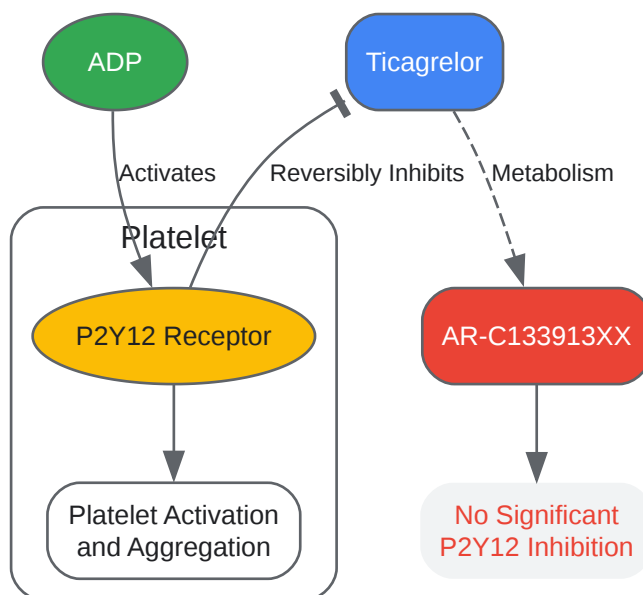
Metabolic Pathway of Ticagrelor to AR-C133913XX



Experimental Workflow for In Vitro Metabolism Study



Ticagrelor's Mechanism of Action and Inactive Metabolite

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